

Safe Disposal and Handling of (R)-Capivasertib in a Research Setting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-Capivasertib

Cat. No.: B8357565

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Disclaimer: This document provides general guidance for the handling and disposal of **(R)-Capivasertib** in a research laboratory setting. It is not a substitute for a formal safety assessment and the specific protocols established by your institution's Environmental Health and Safety (EHS) department. Always consult the Safety Data Sheet (SDS) for **(R)-Capivasertib** and adhere to all local, state, and federal regulations regarding hazardous waste disposal.

(R)-Capivasertib is a potent kinase inhibitor and should be handled with care to minimize exposure to laboratory personnel and the environment. Proper disposal is a critical component of laboratory safety and regulatory compliance.

Hazardous Waste Classification

As an antineoplastic agent, **(R)-Capivasertib** and all materials that come into contact with it are considered hazardous pharmaceutical waste.^{[1][2]} This waste is regulated by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).^[1] A core requirement of RCRA is the prohibition of disposing of hazardous pharmaceutical waste by flushing it down a sink or toilet (sewerage).^[1]

Proper Disposal Procedures

The proper disposal of **(R)-Capivasertib** waste involves a systematic approach of segregation, containment, and labeling at the point of generation.

Step 1: Waste Segregation

Properly segregate waste contaminated with **(R)-Capivasertib** into two main categories: trace chemotherapy waste and bulk chemotherapy waste.^[3]

- **Trace Chemotherapy Waste:** This category includes items with less than 3% of the original drug remaining by weight, such as "RCRA empty" containers, gloves, gowns, and other disposable personal protective equipment (PPE).
- **Bulk Chemotherapy Waste:** This includes any amount of the drug that is more than 3% of the original quantity. Examples include unused or expired **(R)-Capivasertib**, partially full vials or syringes, and materials used to clean up spills.

Step 2: Containment

Use designated, color-coded containers for each waste stream to prevent cross-contamination.

- **Trace Chemotherapy Waste:**
 - **Non-sharps:** Place in a yellow chemotherapy waste container or a thick, leak-proof plastic bag clearly labeled as "Trace Chemotherapy Waste."
 - **Sharps:** Needles, syringes, and other sharps contaminated with trace amounts of **(R)-Capivasertib** must be placed in a designated yellow sharps container labeled "Chemo Sharps."
- **Bulk Chemotherapy Waste:**
 - Place in a black hazardous waste container. These containers are specifically for hazardous pharmaceutical waste and will be incinerated at a licensed facility.

Step 3: Labeling and Storage

Properly label all waste containers with their contents and associated hazards.

- All containers must be clearly labeled as "Hazardous Drug Waste" or "Chemotherapy Waste."

- Store sealed waste containers in a secure, designated area away from general lab traffic while awaiting pickup by your institution's EHS personnel.

Step 4: Decontamination of Work Surfaces

Decontaminate all surfaces and equipment that may have come into contact with **(R)-Capivasertib**. A general procedure for decontaminating surfaces is as follows:

- Initial Cleaning: Using a low-lint wipe moistened with a detergent solution, wipe the entire surface in one direction.
- Rinsing: With a new wipe moistened with sterile water, rinse the surface to remove any detergent residue.
- Final Decontamination: Use a fresh wipe saturated with 70% isopropyl alcohol to wipe down the surface.
- Dispose of all cleaning materials as trace chemotherapy waste.

Safety and Handling Summary

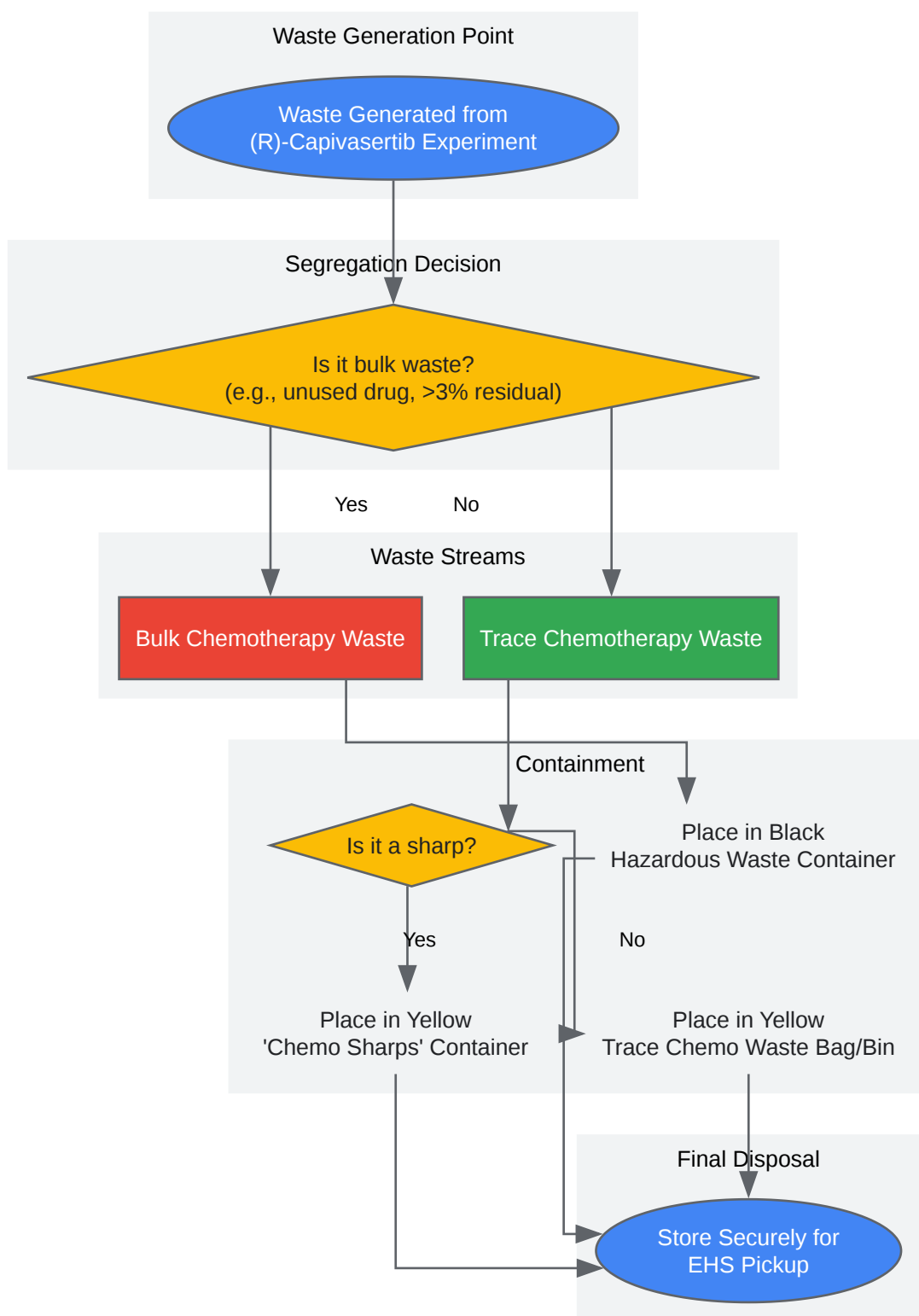
The following table summarizes key safety and handling information for **(R)-Capivasertib**.

Category	Recommendations
Personal Protective Equipment (PPE)	- Solid Form: Wear a lab coat, double gloves, and safety glasses. - Solutions/Aerosols: Work in a chemical fume hood or biological safety cabinet. Wear a lab coat, double gloves, and safety glasses.
Storage	Store in a cool, dry, well-ventilated area away from incompatible materials.
Spill Management	- Evacuate the area and prevent others from entering. - Wear appropriate PPE, including respiratory protection if necessary. - Absorb liquids with an inert material and collect all contaminated materials in a sealed container for disposal as bulk chemotherapy waste.
First Aid: Eyes	Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek medical attention.
First Aid: Skin	Immediately wash with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
First Aid: Ingestion	Do NOT induce vomiting. Wash out mouth with water and seek immediate medical attention.
First Aid: Inhalation	Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.

Experimental Workflow and Diagrams

Workflow for Segregation and Disposal of **(R)-Capivasertib** Waste

The following diagram illustrates the decision-making process for the proper segregation and disposal of waste generated from laboratory activities involving **(R)-Capivasertib**.



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References

- 1. benchchem.com [benchchem.com]
- 2. hsrn.umn.edu [hsrn.umn.edu]
- 3. danielshealth.com [danielshealth.com]
- To cite this document: BenchChem. [Safe Disposal and Handling of (R)-Capivasertib in a Research Setting]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8357565#r-capivasertib-proper-disposal-procedures\]](https://www.benchchem.com/product/b8357565#r-capivasertib-proper-disposal-procedures)

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Address: 3281 E Guasti Rd

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